

The Environmental Fate of C.I. Acid Brown 75: A Technical Overview

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Compound of Interest

Compound Name: C.I. Acid Brown 75

Cat. No.: B1632024

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Disclaimer: Specific experimental data on the environmental fate of **C.I. Acid Brown 75** is limited in publicly available scientific literature. This guide synthesizes information on the known properties of **C.I. Acid Brown 75** with data from studies on structurally similar sulfonated azo dyes to provide a comprehensive overview of its expected environmental transformation and impact. The degradation pathways and quantitative data presented are based on representative examples from this class of dyes.

Introduction

C.I. Acid Brown 75 (CAS No. 8011-86-7) is a trisazo acid dye used in the textile and leather industries.^{[1][2]} Its molecular structure, characterized by three azo (-N=N-) bonds and sulfonic acid groups, renders it highly soluble in water and resistant to fading, properties desirable for dyeing processes.^{[2][3]} However, these same characteristics contribute to its potential for environmental persistence and dispersal in aquatic systems. The discharge of effluents containing such dyes is a significant environmental concern due to water coloration, which reduces light penetration for aquatic photosynthesis, and the potential toxicity of the dye and its degradation byproducts.^[4] This guide provides a technical examination of the anticipated environmental fate of **C.I. Acid Brown 75**, focusing on its biodegradation, photodegradation, and abiotic degradation pathways, as well as its ecotoxicological profile.

Chemical and Physical Properties of C.I. Acid Brown 75

Property	Value	Reference
C.I. Name	Acid Brown 75	
CAS Number	8011-86-7	
Molecular Formula	C ₂₈ H ₁₅ N ₉ Na ₂ O ₁₆ S ₂	
Molecular Weight	843.58 g/mol	
Appearance	Dark red-light brown powder	
Water Solubility	91 g/L at 20°C	
Log P (octanol/water)	Approx. 2.3 at 25°C	

Biodegradation

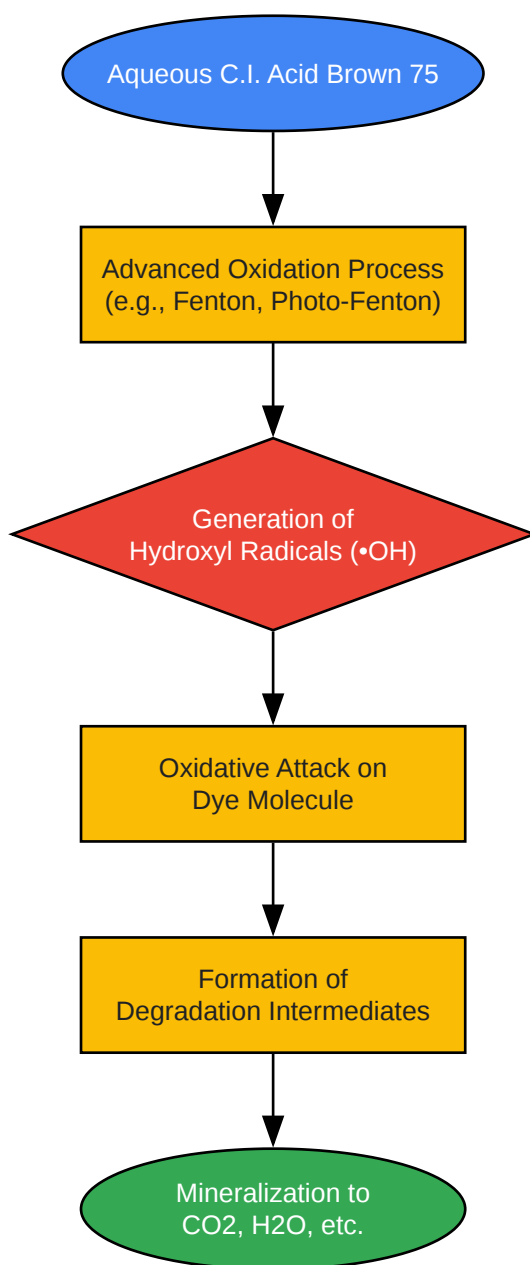
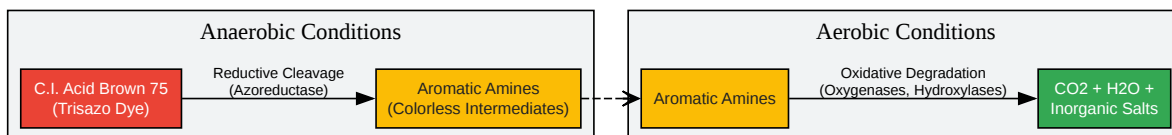
The biodegradation of sulfonated azo dyes like **C.I. Acid Brown 75** is a complex process that typically requires a combination of anaerobic and aerobic conditions for complete mineralization.

Anaerobic Degradation

Under anaerobic conditions, the primary and often rate-limiting step is the reductive cleavage of the azo bonds. This process is catalyzed by non-specific microbial enzymes, particularly azoreductases. The azo linkages act as terminal electron acceptors, leading to the breaking of the -N=N- bonds and the formation of colorless aromatic amines. For **C.I. Acid Brown 75**, this would result in the formation of several aromatic amine intermediates.

Aerobic Degradation

The aromatic amines produced during anaerobic degradation are often more resistant to further breakdown under anaerobic conditions and can be toxic or carcinogenic. Subsequent aerobic treatment is necessary for the mineralization of these intermediates. A variety of bacteria have been shown to degrade aromatic amines through the action of oxygenase and hydroxylase enzymes, ultimately breaking down the aromatic rings into carbon dioxide, water, and inorganic salts.



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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